

Physical properties like melting point and boiling point of 3-Bromo-5-hydroxybenzonitrile

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Compound of Interest

Compound Name: 3-Bromo-5-hydroxybenzonitrile

Cat. No.: B1289605

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An In-depth Technical Guide to the Physical Properties of 3-Bromo-5-hydroxybenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known and predicted physical properties of **3-Bromo-5-hydroxybenzonitrile** (CAS No. 770718-92-8), a compound of interest in chemical research and drug development. This document outlines the available data on its melting and boiling points and provides comprehensive experimental protocols for their determination.

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Bromo-5-hydroxybenzonitrile** is presented below. It is important to note that while a predicted boiling point is available, an experimentally determined or computationally predicted melting point is not readily found in publicly accessible databases. The determination of the melting point is crucial for a complete physicochemical characterization of this compound.

Table 1: Physical and Chemical Properties of **3-Bromo-5-hydroxybenzonitrile**

Property	Value	Source
Molecular Formula	<chem>C7H4BrNO</chem>	PubChem[1]
Molecular Weight	198.02 g/mol	PubChem[1]
CAS Number	770718-92-8	ChemicalBook[2]
Appearance	White to off-white solid	ChemicalBook[2]
Melting Point	Data not available	-
Boiling Point	284.4 ± 25.0 °C (Predicted)	ChemicalBook[2]
pKa	7.62 ± 0.10 (Predicted)	Guidechem[3]

Experimental Protocols for Physical Property Determination

Accurate determination of the melting and boiling points is fundamental for the identification, purity assessment, and handling of chemical compounds. The following sections detail standard laboratory procedures for these measurements.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.

Principle: A small, finely powdered sample of the compound is heated slowly and uniformly. The temperatures at which the first drop of liquid appears and at which the entire sample becomes liquid are recorded as the melting point range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Mortar and pestle
- Heating medium (e.g., mineral oil or silicone oil for Thiele tube)

Procedure (using a digital melting point apparatus):

- Sample Preparation: A small amount of the dry **3-Bromo-5-hydroxybenzonitrile** is finely ground using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end to a height of 2-3 mm.
- Apparatus Setup: The packed capillary tube is inserted into the heating block of the melting point apparatus.
- Heating: The apparatus is turned on, and the heating rate is adjusted. For an unknown compound, a rapid initial heating can be used to determine an approximate melting point.
- Determination: A fresh sample is then heated rapidly to about 15-20 °C below the approximate melting point. The heating rate is then slowed to 1-2 °C per minute.
- Observation and Recording: The sample is observed through the magnifying lens. The temperature at which the first droplet of liquid is observed is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the range.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Since **3-Bromo-5-hydroxybenzonitrile** is a solid at room temperature, its boiling point is determined at reduced pressure to prevent decomposition at high temperatures. The predicted boiling point is at atmospheric pressure.

Principle (Capillary Method): A small amount of the substance is heated in a small tube containing an inverted capillary tube. As the substance is heated, the air trapped in the capillary tube expands and escapes. When the external pressure equals the vapor pressure of the substance, a steady stream of bubbles will emerge from the capillary. Upon cooling, the liquid

will be drawn into the capillary tube when the vapor pressure of the substance drops below the external pressure. The temperature at which the liquid enters the capillary is the boiling point.

Apparatus:

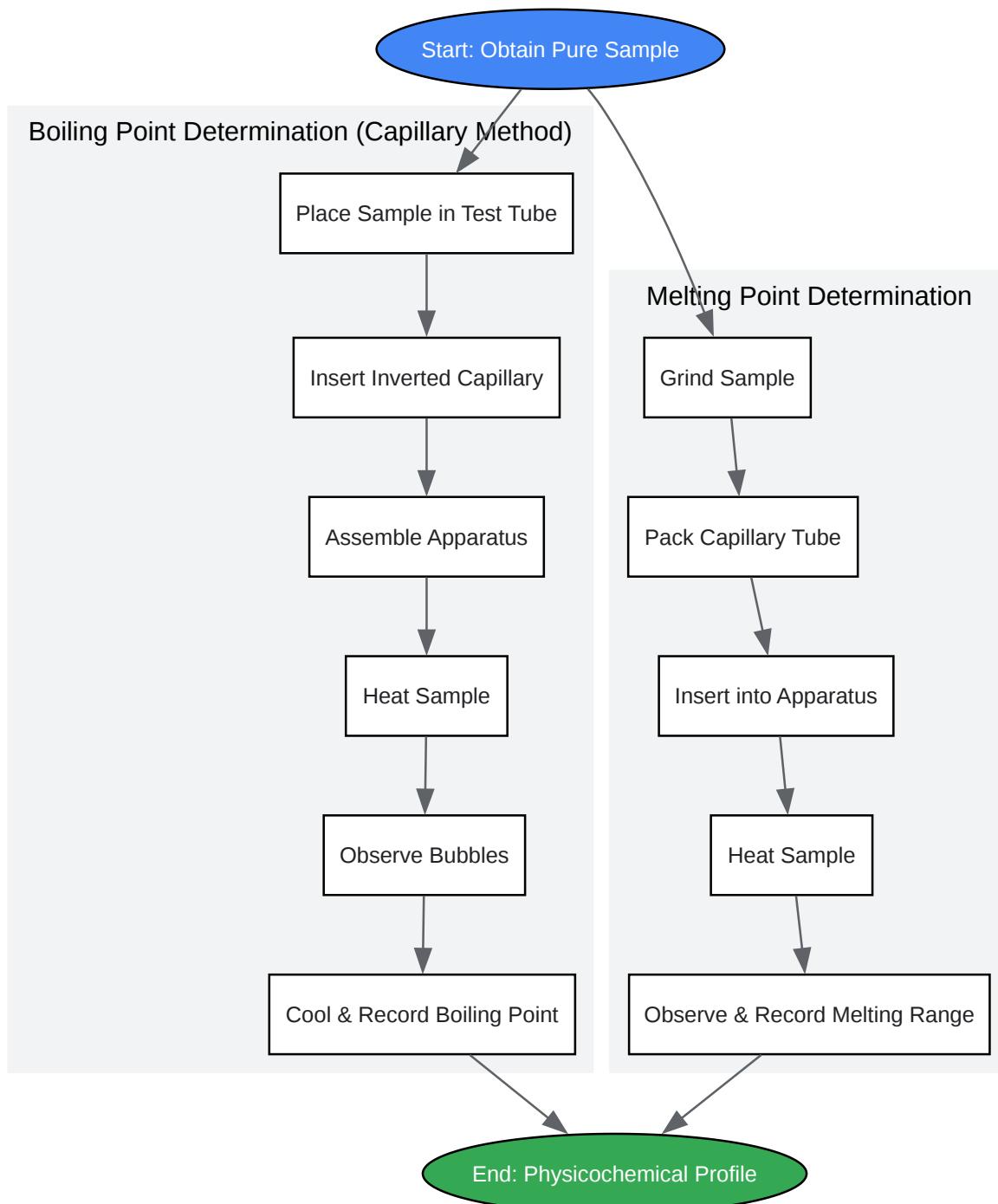
- Thiele tube or a beaker with a heating mantle
- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating medium (e.g., mineral oil or silicone oil)
- Clamp and stand

Procedure:

- Sample Preparation: A small amount of **3-Bromo-5-hydroxybenzonitrile** is placed in the small test tube.
- Capillary Insertion: A capillary tube, sealed at one end, is placed open-end-down into the test tube containing the sample.
- Apparatus Assembly: The test tube is attached to a thermometer using a rubber band or wire. The assembly is then clamped so that the bulb of the thermometer and the test tube are immersed in the heating medium within the Thiele tube or beaker.
- Heating: The heating medium is heated gently and steadily.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a continuous and rapid stream of bubbles is observed.
- Cooling and Recording: The heat source is removed, and the apparatus is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of a solid organic compound like **3-Bromo-5-hydroxybenzonitrile**.



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Caption: Workflow for Melting and Boiling Point Determination.

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References

- 1. 3-Bromo-5-hydroxybenzonitrile | C7H4BrNO | CID 18440043 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-BROMO-5-HYDROXYBENZONITRILE manufacturers and suppliers - chemicalbook [m.chemicalbook.com]
- 3. Page loading... [guidechem.com]
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